

# 1alpha, 24, 25-Trihydroxy VD2 CAS number and molecular weight

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Compound of Interest

Compound Name: 1alpha, 24, 25-Trihydroxy VD2

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## In-Depth Technical Guide: 1α,24,25-Trihydroxyvitamin D2

For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

This technical guide provides a comprehensive overview of  $1\alpha,24,25$ -Trihydroxyvitamin D2  $(1\alpha,24,25$ -(OH) $_3$ D $_2$ ), a metabolite of vitamin D2. The document details its chemical properties, including its CAS number and molecular weight, and delves into its synthesis, primarily through the action of the enzyme CYP24A1. Furthermore, this guide explores the biological activity of this metabolite, its interaction with the vitamin D receptor (VDR), and its role in calcium homeostasis and gene regulation. Experimental methodologies and quantitative data are presented to support researchers and professionals in the field of drug development and vitamin D metabolism studies.

## **Chemical and Physical Properties**

 $1\alpha$ ,24,25-Trihydroxyvitamin D2 is a hydroxylated metabolite of Vitamin D2 (ergocalciferol). The introduction of hydroxyl groups at the  $1\alpha$ , 24, and 25 positions significantly influences its biological activity and metabolic fate.



Property	Value
CAS Number	457048-34-9
Molecular Weight	444.65 g/mol
Molecular Formula	C28H44O4

## **Synthesis and Metabolism**

The primary route for the synthesis of  $1\alpha,24,25$ -Trihydroxyvitamin D2 is through the enzymatic action of 25-hydroxyvitamin D-24-hydroxylase, encoded by the CYP24A1 gene. This mitochondrial enzyme plays a crucial role in the catabolism of active vitamin D metabolites.

### **Enzymatic Synthesis Workflow**

The synthesis of  $1\alpha,24,25$ -(OH) $_3D_2$  is a key step in the inactivation pathway of the active form of vitamin D2,  $1\alpha,25$ -dihydroxyvitamin D2 ( $1\alpha,25$ -(OH) $_2D_2$ ). The enzyme CYP24A1 hydroxylates  $1\alpha,25$ -(OH) $_2D_2$  at the C-24 position to produce  $1\alpha,24,25$ -(OH) $_3D_2$ .



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Caption: Enzymatic synthesis pathway of  $1\alpha,24,25$ -Trihydroxyvitamin  $D_2$ .

## Experimental Protocol: Enzymatic Synthesis of $1\alpha,24,25$ -Trihydroxyvitamin D2 (Generalized)

This protocol describes a general method for the in vitro synthesis of  $1\alpha,24,25$ -(OH)<sub>3</sub>D<sub>2</sub> using recombinant human CYP24A1.

Materials:



- Recombinant human CYP24A1 expressed in an appropriate system (e.g., E. coli).
- 1α,25-dihydroxyvitamin D2 (substrate).
- NADPH-cytochrome P450 reductase.
- NADPH.
- Reaction buffer (e.g., potassium phosphate buffer, pH 7.4, containing glycerol).
- Extraction solvent (e.g., ethyl acetate).
- · HPLC system for purification and analysis.

#### Procedure:

- Reaction Setup: Prepare a reaction mixture containing the reaction buffer, recombinant CYP24A1, NADPH-cytochrome P450 reductase, and the substrate, 1α,25-(OH)<sub>2</sub>D<sub>2</sub>.
- Initiation: Start the reaction by adding NADPH.
- Incubation: Incubate the reaction mixture at 37°C for a specified period (e.g., 30-60 minutes).
- Termination and Extraction: Stop the reaction by adding the extraction solvent. Vortex thoroughly and centrifuge to separate the organic and aqueous phases.
- Purification: Collect the organic phase and evaporate the solvent. Re-dissolve the residue in the mobile phase for HPLC.
- Analysis: Purify and identify the product, 1α,24,25-(OH)<sub>3</sub>D<sub>2</sub>, using HPLC and confirm its structure by mass spectrometry.

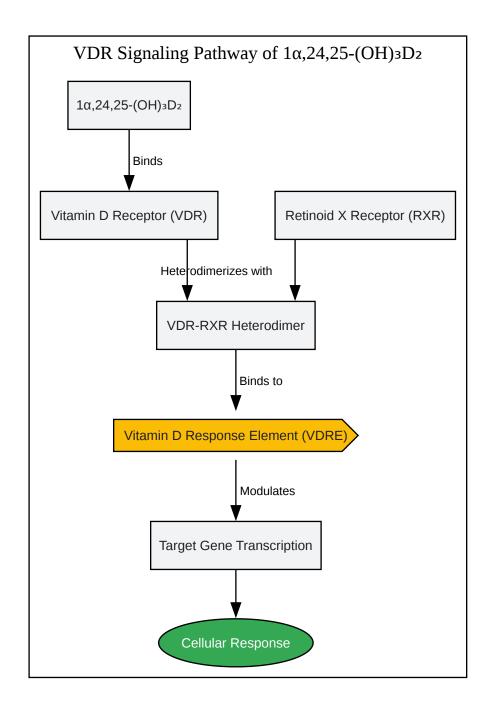
### **Biological Activity and Mechanism of Action**

While often considered a catabolic product,  $1\alpha,24,25$ -(OH) $_3D_2$  exhibits biological activity, although generally less potent than its precursor,  $1\alpha,25$ -(OH) $_2D_2$ . Its effects are primarily mediated through the Vitamin D Receptor (VDR).



## Vitamin D Receptor (VDR) Binding and Signaling Pathway

Upon entering a target cell,  $1\alpha,24,25$ -(OH) $_3D_2$  can bind to the VDR. This complex then heterodimerizes with the Retinoid X Receptor (RXR). The resulting VDR-RXR complex translocates to the nucleus and binds to Vitamin D Response Elements (VDREs) on the DNA, thereby modulating the transcription of target genes.





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